

An In-depth Technical Guide to the Physicochemical Properties of 4-Ethoxyphenol

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Compound of Interest

Compound Name: 4-Ethoxyphenol

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the melting and boiling points of **4-ethoxyphenol**, including detailed experimental protocols for their determination. It is intended to serve as a technical resource for professionals in research and development.

Physicochemical Data of 4-Ethoxyphenol

4-Ethoxyphenol, also known as hydroquinone monoethyl ether, is an aromatic ether and a member of the phenols class of organic compounds.^{[1][2]} It presents as a solid, described as white or colorless crystals, beige crystalline powder, or chunks, with a sweet, herbaceous odor.^{[1][2][3]}

The key physical properties of **4-ethoxyphenol** are summarized in the table below. These values are critical for its handling, formulation, and application in various scientific contexts.

Property	Value	Conditions
Melting Point	61 - 68 °C	Ambient Pressure
64 - 67 °C	Ambient Pressure[3][4][5]	
66 - 67 °C	Ambient Pressure[1][6]	
Boiling Point	246 - 247 °C	@ 760 mmHg[1][6]
131 °C	@ 9 mmHg[4][5]	
121 °C	@ 9 mmHg	

Experimental Protocols for Property Determination

Accurate determination of melting and boiling points is fundamental for the characterization and purity assessment of chemical compounds. The following sections detail standard laboratory procedures for these measurements.

The capillary method is a widely used and reliable technique for determining the melting point of a solid organic compound.[7] A pure substance typically exhibits a sharp melting point, while impurities will lower and broaden the melting range.[8]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp, DigiMelt, or Thiele tube)[8][9]
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle (if sample needs to be pulverized)

Procedure:

- Sample Preparation: Ensure the **4-ethoxyphenol** sample is completely dry and finely powdered. If necessary, gently grind the crystals in a mortar and pestle.[7][10]

- Loading the Capillary Tube: Invert the open end of a capillary tube and press it into the powdered sample. A small amount of the solid will be forced into the tube.
- Packing the Sample: Tap the sealed end of the capillary tube on a hard surface, or drop it through a long glass tube, to compact the solid at the bottom. The packed sample height should be between 2-3 mm for an accurate measurement.[\[10\]](#)
- Measurement:
 - Place the loaded capillary tube into the heating block of the melting point apparatus.[\[10\]](#)
 - For an unknown compound, it is customary to first perform a rapid heating to determine an approximate melting range.[\[8\]](#)[\[9\]](#)
 - For a precise measurement, set the starting temperature to about 15-20°C below the expected melting point and use a slow heating rate of 1-2°C per minute.[\[8\]](#)[\[10\]](#)
- Data Recording: Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample has completely turned into a liquid (the end of the melting range).[\[8\]](#)

The Thiele tube method is a convenient and micro-scale technique for determining the boiling point of a liquid, requiring only a small sample volume.[\[11\]](#) The boiling point is defined as the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[\[12\]](#)[\[13\]](#)

Apparatus:

- Thiele tube
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating source (e.g., Bunsen burner)

- Stand and clamp
- Heat-transfer fluid (e.g., mineral oil)

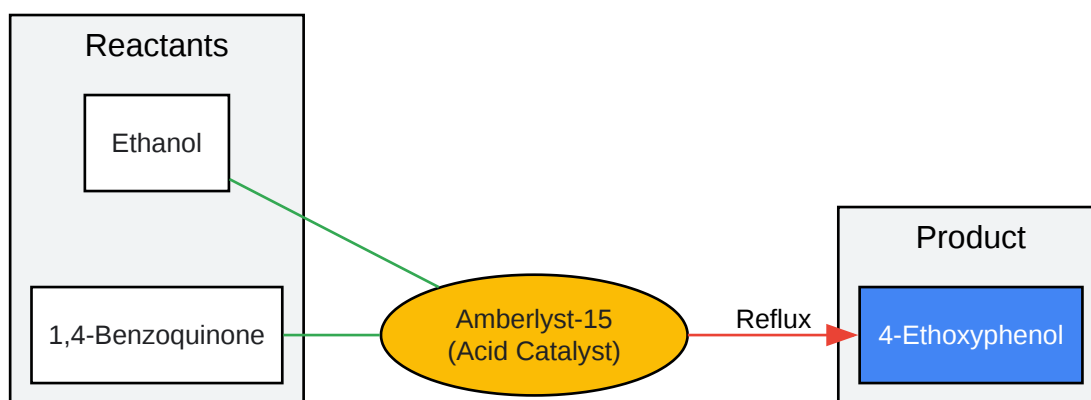
Procedure:

- Assembly: Attach a small test tube containing 0.5-1 mL of **4-ethoxyphenol** to a thermometer using a rubber band. The bottom of the test tube should be level with the thermometer bulb.
[11]
- Capillary Insertion: Place a capillary tube, with its sealed end pointing up, into the liquid sample within the test tube.[11]
- Heating: Insert the entire assembly into the Thiele tube, ensuring the sample is immersed in the oil bath. Gently heat the side arm of the Thiele tube.[11][13] Convection currents will ensure uniform temperature distribution.[13]
- Observation: As the temperature rises, a stream of bubbles will begin to emerge from the open end of the inverted capillary tube. Continue heating until a rapid and continuous stream of bubbles is observed.[11][13]
- Data Recording: Remove the heat source and allow the apparatus to cool. The boiling point is the temperature at which the stream of bubbles stops and the liquid is drawn back into the capillary tube.[11][13] It is crucial to also record the barometric pressure, as the boiling point is pressure-dependent.[12]

Synthesis and Metabolic Significance

Understanding the origin and fate of a compound is essential in drug development and toxicology. The following diagrams illustrate a common synthesis route for **4-ethoxyphenol** and its context as a metabolite.

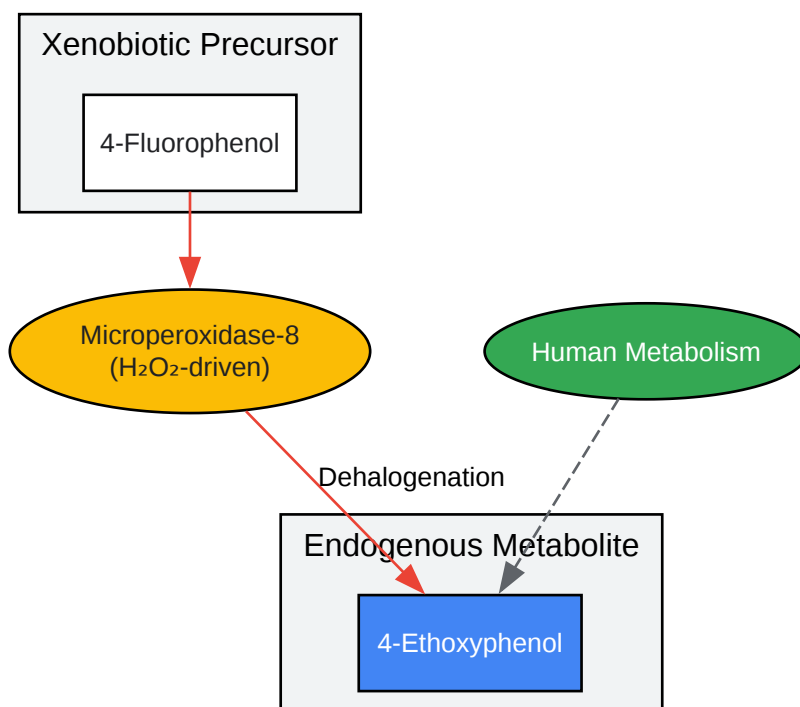
4-Ethoxyphenol can be synthesized through the mono-ethylation of hydroquinone or, as depicted below, from the reaction of ethanol with 1,4-benzoquinone in the presence of an acid catalyst.[2][14]



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Caption: Synthesis of **4-Ethoxyphenol** from Ethanol and 1,4-Benzoquinone.

4-Ethoxyphenol is recognized as an endogenous human metabolite.[1][15] Its formation can also result from the biotransformation of other compounds. For example, it is a major product of the dehalogenation of 4-fluorophenol, a process catalyzed by microperoxidase-8.[2]



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Caption: Metabolic formation of **4-Ethoxyphenol**.

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